

Historical Context and Chemical Profile

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Compound Focus: Musk ketone

CAS No.: 81-14-1

Cat. No.: S536467

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Musk ketone is a synthetic nitro musk first synthesized serendipitously by German chemist Albert Baur in 1888 while attempting to produce TNT [1]. It became a cornerstone of modern perfumery, prized for its warm, sensual, and persistent animalic scent, and was widely used as a **fixative** to stabilize the volatility of other perfume aromas [2] [1].

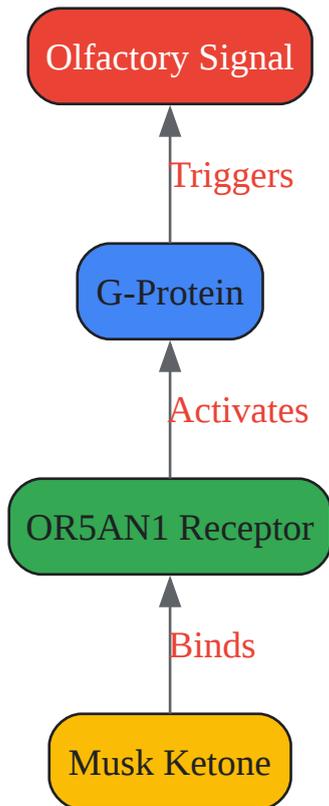
The table below summarizes its key identifiers:

Property	Description
IUPAC Name	1-(4- <i>tert</i> -Butyl-2,6-dimethyl-3,5-dinitrophenyl)ethan-1-one [3]
CAS Registry No.	81-14-1 [3] [1]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₅ [3]
Molecular Mass	294.307 g/mol [3]

Mechanism of Action: Olfactory Receptor Activation

Musk ketone exerts its odorant effect by activating specific human olfactory receptors (ORs), which are G protein-coupled receptors (GPCRs) [2]. Scientific studies have identified **OR5AN1** as a key receptor that responds specifically to **musk ketone** and other nitro musks, even at nanomolar concentrations [2].

The following diagram illustrates the proposed molecular mechanism of OR5AN1 activation by **musk ketone**:



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*Diagram of **musk ketone** activating the OR5AN1 signaling pathway.*

Research combining computational models and site-directed mutagenesis suggests that **musk ketone** binding within the OR5AN1 receptor pocket is stabilized by [2]:

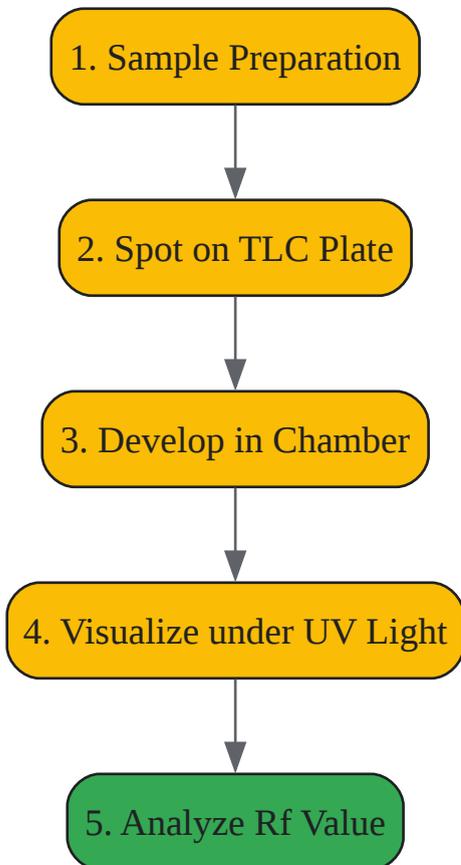
- **Hydrophobic interactions** with surrounding aromatic residues like Phe105, Phe194, and Phe207.
- A crucial **hydrogen bond** to a tyrosine residue (Tyr260) on the receptor.

Quantitative analysis indicates that hydrophobic interactions contribute approximately **77%** to the binding affinity, while hydrogen bonding contributes about **13%** [2].

Experimental Analysis and Detection

The detection and analysis of **musk ketone**, especially in complex mixtures like perfumes, is crucial for quality control and regulatory compliance. Thin-layer chromatography (TLC) has been a historically important method for this purpose.

The workflow below outlines a standardized TLC protocol for qualitative analysis of **musk ketone** in fragrances:



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*Workflow for qualitative analysis of **musk ketone** using Thin-Layer Chromatography (TLC).*

Detailed TLC Protocol [4]:

- **Sample Preparation:** The cologne sample is applied directly or diluted if necessary.
- **Stationary Phase:** A standard TLC plate.
- **Mobile Phase:** **Toluene** is used as the carrier solvent.
- **Visualization:** The developed plate is examined under **ultraviolet light (UVL)**. **Musk ketone**, musk ambrette, and musk xylene can be identified based on their characteristic spots.

- **Confirmation:** For precise confirmation, spots can be extracted and analyzed by **Gas Chromatography-Mass Spectrometry (GC/MS)** [4].

Environmental and Regulatory Concerns

Musk ketone is **lipophilic** and **bioaccumulative**, leading to its detection in human breast milk, adipose tissue, and blood plasma [5]. Studies have linked synthetic musks to potential health and environmental effects, which have prompted regulatory changes.

The table below summarizes key findings and the regulatory status:

Aspect	Findings & Status
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| **Health & Environmental Impact** | - Exhibits **estrogenic/antiestrogenic** properties [2].

- Shown to reduce fecundity in zebrafish in a dose-dependent manner [5].
- Can inhibit Multixenobiotic Resistance (MXR) transporters, potentially enhancing the toxicity of other pollutants [5]. | | **Regulatory Status** | - Use in cosmetics is **restricted in Europe** and subject to limitations [5] [6].
- Not globally banned, but its use has been largely phased out in favor of polycyclic and macrocyclic musks [2] [5]. |

Conclusion

Musk ketone serves as a notable case study of how a historically important synthetic molecule can be re-evaluated based on evolving scientific understanding. While its legacy in perfumery is secure, current research focuses more on its environmental impact and molecular interactions than on its continued widespread application.

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